

7-Hydroxy Quetiapine-d8 certificate of analysis

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Compound of Interest

Compound Name: 7-Hydroxy Quetiapine-d8

Cat. No.: B563336

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Technical Guide: 7-Hydroxy Quetiapine-d8

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **7-Hydroxy Quetiapine-d8**, a deuterated internal standard for the pharmacologically active metabolite of Quetiapine. The information compiled herein is intended to support research, analytical method development, and drug metabolism studies.

Physicochemical and Analytical Data

While a specific Certificate of Analysis for a single batch of **7-Hydroxy Quetiapine-d8** is not publicly available, the following tables summarize typical data points and analytical methodologies reported in the scientific literature for the analysis of 7-Hydroxy Quetiapine. This information is crucial for the utilization of its deuterated analogue as an internal standard.

Table 1: Quantitative Data from Analytical Methods for 7-Hydroxy Quetiapine

Parameter	Method	Matrix	Value
Linearity Range	HPLC	Rat Plasma	0.086-171 µg/mL[1][2]
Limit of Quantification (LLOQ)	HPLC	Rat Plasma	0.086 µg/mL[1]
Limit of Detection (LOD)	UPLC-MS/MS	Rat Plasma	0.01 ng/mL[3]
Limit of Detection (LOD)	UPLC-MS/MS	Rat Cerebrospinal Fluid	0.01 ng/mL[3]
Limit of Detection (LOD)	Capillary Electrophoresis (FESS)	Human Plasma	1.00 ng/mL[4]
Mass Fragments (silylated)	GC-MS (EI)	Biological Samples	m/z 314, 298, 327[5]

Table 2: General Properties of Quetiapine

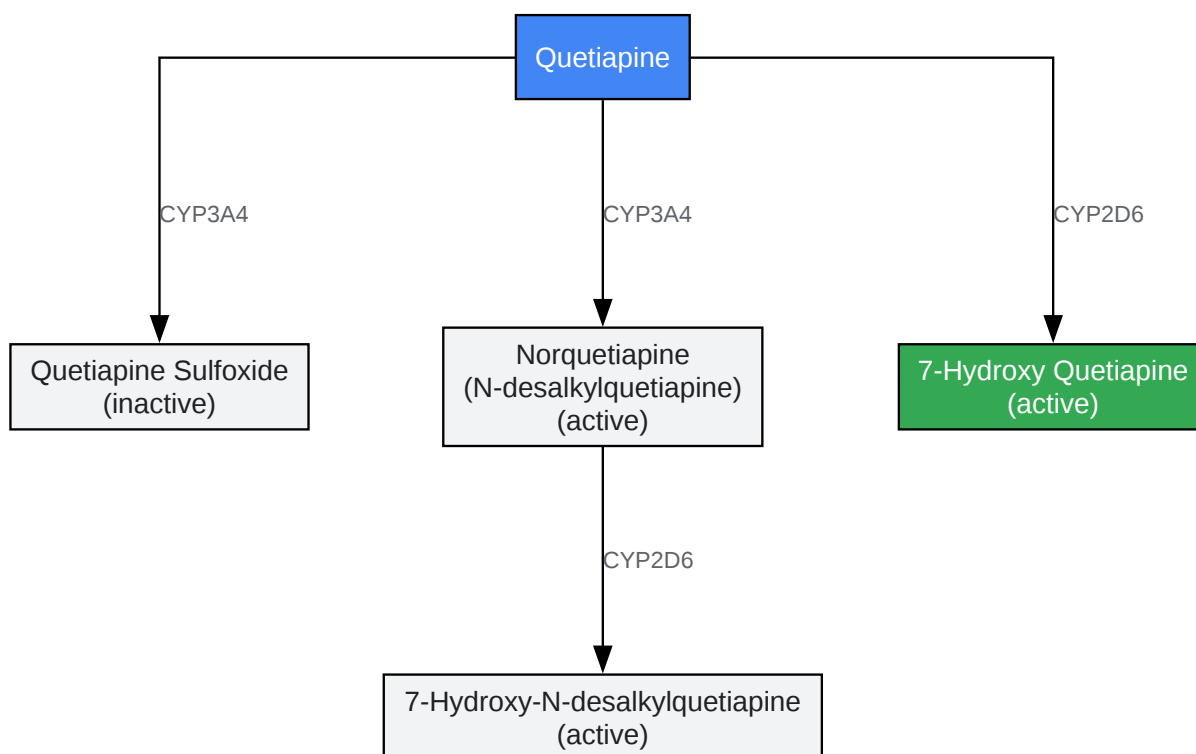
Property	Value
Protein Binding	~83%[6][7][8]
Terminal Half-life	~6-7 hours[6][7][9]
Primary Route of Elimination	Hepatic Metabolism[6][7]
Excretion	~73% in urine, ~20-21% in feces[6][7][8]

Metabolic Pathway of Quetiapine

Quetiapine is extensively metabolized in the liver, primarily by the cytochrome P450 (CYP) enzyme system. The formation of 7-Hydroxy Quetiapine is a key metabolic step.

The major metabolic pathway for Quetiapine is sulfoxidation, and CYP3A4 is the primary enzyme responsible for its overall metabolism.[10] CYP3A4 is also involved in the N-dealkylation of Quetiapine to form Norquetiapine (N-desalkylquetiapine).[8][10] The 7-

hydroxylation of Quetiapine is primarily catalyzed by CYP2D6.[6][8] Norquetiapine can also be hydroxylated to form 7-hydroxy-N-desalkylquetiapine.[6][8]



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